An In-depth Technical Guide to the Spectroscopic Data of 3,5-Dinitrophenol

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Compound of Interest

Compound Name:	*3,5-Dinitrophenol*
CAS No.:	*586-11-8*
Cat. No.:	*B182416*

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This guide provides a comprehensive analysis of the spectroscopic data for **3,5-dinitrophenol**, a key intermediate in various chemical syntheses. Designed for researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic characteristics of this compound. The focus is on not only presenting the data but also providing insights into the experimental considerations and the structural interpretation of the spectral features.

Introduction

3,5-Dinitrophenol ($C_6H_4N_2O_5$) is a crystalline solid that serves as a versatile building block in the synthesis of pharmaceuticals, dyes, and pesticides. Its chemical reactivity and biological activity are intrinsically linked to its molecular structure. Spectroscopic techniques are indispensable tools for the unambiguous identification and characterization of such molecules. This guide will explore the ^{1}H NMR, ^{13}C NMR, FT-IR, and UV-Vis spectra of **3,5-dinitrophenol**, offering a detailed roadmap for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy provides unparalleled insight into the molecular framework of a compound by probing the magnetic properties of atomic nuclei. For **3,5-dinitrophenol**, both ^{1}H and ^{13}C NMR are crucial for confirming the substitution pattern of the aromatic ring.

Theoretical Background

In NMR, the chemical shift (δ) is a measure of the resonance frequency of a nucleus relative to a standard, and it is highly sensitive to the electronic environment of the nucleus. Electron-withdrawing groups, such as the nitro groups ($-NO_2$) in **3,5-dinitrophenol**, deshield nearby nuclei, causing their signals to appear at higher chemical shifts (downfield). The symmetry of the molecule also plays a critical role in determining the number of unique signals in the NMR spectrum.

Detailed Experimental Protocol: Acquiring NMR Spectra

A robust NMR spectrum of **3,5-dinitrophenol** can be obtained using the following protocol:

- Sample Preparation: Dissolve approximately 10-20 mg of **3,5-dinitrophenol** in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved to avoid line broadening.
- Instrumentation: Utilize a high-resolution NMR spectrometer, typically with a field strength of 400 MHz or higher for ^{1}H NMR to achieve good signal dispersion.
- Data Acquisition:
  - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
  - For ^{1}H NMR, acquire the spectrum using a standard single-pulse experiment. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
  - For ^{13}C NMR, a proton-decoupled experiment is typically used to simplify the spectrum to a series of singlets, one for each unique carbon atom. A larger number of scans is usually required due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

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Caption: General workflow for the spectroscopic analysis of a chemical compound.

Spectroscopic Data

The following tables summarize the ^{1}H and ^{13}C NMR data for **3,5-dinitrophenol**.

Table 1: ^{1}H NMR Data for **3,5-Dinitrophenol**

Signal	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
H-4	9.04	t (J = 2.2 Hz)	1H	Proton at C4
H-2, H-6	8.75	d (J = 2.2 Hz)	2H	Protons at C2 and C6

Solvent: DMSO-d_6, Spectrometer Frequency: 90 MHz. Data obtained from the Spectral Database for Organic Compounds (SDBS).[1][2][3]

Table 2: ^{13}C NMR Data for **3,5-Dinitrophenol**

Carbon	Chemical Shift (δ, ppm)	Assignment
C-1	157.9	Carbon attached to the hydroxyl group
C-3, C-5	148.8	Carbons attached to the nitro groups
C-4	120.3	Carbon at position 4
C-2, C-6	114.7	Carbons at positions 2 and 6

Solvent: $CDCl_3$, Spectrometer Frequency: 22.5 MHz. Data obtained from the Spectral Database for Organic Compounds (SDBS).[1][2][3]

Interpretation of the NMR Spectra

Caption: Molecular structure of **3,5-Dinitrophenol** with atom numbering for NMR assignments.

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The ^{1}H NMR spectrum of **3,5-dinitrophenol** is a classic example of a simple, symmetrical aromatic system.

- Symmetry: The molecule possesses a plane of symmetry passing through the C1-C4 axis. This symmetry renders the protons at C2 and C6 chemically equivalent, as are the carbons at these positions. Similarly, the nitro-substituted carbons C3 and C5 are equivalent.
- ^{1}H NMR Signals:
  - The proton at C4 (H-4) is flanked by two equivalent protons (H-2 and H-6). According to the n+1 rule, its signal is split into a triplet (t) by the two neighboring protons (2+1=3). The small coupling constant (J = 2.2 Hz) is typical for a meta-coupling in a benzene ring.
  - The protons at C2 and C6 (H-2, H-6) are each coupled to the proton at C4. This results in a doublet (d) for their signal (1+1=2). The coupling constant matches that of the H-4 triplet, confirming their interaction.
  - The downfield chemical shifts of all aromatic protons are due to the deshielding effect of the aromatic ring current and the strong electron-withdrawing nature of the two nitro groups.
- ^{13}C NMR Signals:
  - The spectrum displays four distinct signals, consistent with the four unique carbon environments in the molecule.
  - The carbon bearing the hydroxyl group (C-1) appears at the most downfield position (157.9 ppm) due to the strong deshielding effect of the oxygen atom.
  - The carbons directly attached to the electron-withdrawing nitro groups (C-3, C-5) are also significantly deshielded and resonate at 148.8 ppm.
  - The remaining aromatic carbons (C-2, C-4, C-6) appear at higher fields (more shielded) relative to the substituted carbons.

Infrared (IR) Spectroscopy

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FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Detailed Experimental Protocol: Acquiring an FT-IR Spectrum

For a solid sample like **3,5-dinitrophenol**, the following protocol is typically employed:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly grind 1-2 mg of **3,5-dinitrophenol** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle.
  - Transfer the fine powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
  - Acquire a background spectrum of the empty sample compartment to account for atmospheric CO_2 and water vapor.
  - Place the KBr pellet in the sample holder and acquire the sample spectrum.
  - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. The spectrum is usually recorded in the range of 4000-400 cm^{-1}.
- Data Processing: The final spectrum is presented as percent transmittance (%T) or absorbance versus wavenumber (cm^{-1}).

Spectroscopic Data

The characteristic IR absorption bands for **3,5-dinitrophenol** are summarized in the table below.

Table 3: FT-IR Data for **3,5-Dinitrophenol**

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Wavenumber (cm^{-1})	Intensity	Assignment
3395	Strong, Broad	O-H stretching (phenolic)
3108	Medium	Aromatic C-H stretching
1629	Strong	Aromatic C=C stretching
1541	Very Strong	Asymmetric NO_2 stretching
1346	Very Strong	Symmetric NO_2 stretching
1311	Strong	C-O stretching (phenolic)
921, 808, 735	Strong	C-H out-of-plane bending

Sample Preparation: Nujol Mull. Data obtained from the Spectral Database for Organic Compounds (SDBS).[1][2][3]

Interpretation of the IR Spectrum

The FT-IR spectrum of **3,5-dinitrophenol** provides clear evidence for its key functional groups:

- O-H Stretch: The strong, broad absorption band at 3395 cm^{-1} is characteristic of the O-H stretching vibration of the phenolic hydroxyl group. The broadness is due to intermolecular hydrogen bonding.
- Aromatic C-H Stretch: The medium intensity band at 3108 cm^{-1} is typical for the C-H stretching vibrations of an aromatic ring.
- NO_2 Stretches: The two very strong bands at 1541 cm^{-1} and 1346 cm^{-1} are the most prominent features in the spectrum and are diagnostic for the nitro group. They correspond to the asymmetric and symmetric stretching vibrations of the N-O bonds, respectively. The high intensity of these bands is due to the large change in dipole moment during these vibrations.
- Aromatic C=C and C-O Stretches: The absorption at 1629 cm^{-1} is attributed to the C=C stretching vibrations within the benzene ring. The strong band at 1311 cm^{-1} is characteristic of the C-O stretching of the phenolic group.

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- C-H Bending: The strong bands in the fingerprint region (921, 808, and 735 cm^{-1}) are due to the out-of-plane bending vibrations of the aromatic C-H bonds. The specific pattern of these bands can sometimes provide information about the substitution pattern of the benzene ring.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. It is particularly useful for analyzing compounds with conjugated systems, such as aromatic rings.

Detailed Experimental Protocol: Acquiring a UV-Vis Spectrum

- Sample Preparation:
  - Prepare a stock solution of **3,5-dinitrophenol** of a known concentration in a suitable UV-grade solvent (e.g., ethanol, methanol, or water).
  - Prepare a series of dilutions from the stock solution to find a concentration that gives an absorbance reading in the optimal range (typically 0.2-0.8).
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
  - Fill a quartz cuvette with the pure solvent to be used as a reference (blank).
  - Record a baseline spectrum with the blank in both the sample and reference beams.
  - Replace the blank in the sample beam with the cuvette containing the **3,5-dinitrophenol** solution and record the absorption spectrum, typically over a range of 200-800 nm.
- Data Analysis: The resulting spectrum is a plot of absorbance versus wavelength (nm). The wavelength of maximum absorbance (λmax) is a key characteristic of the compound.

Spectroscopic Data

The UV-Vis absorption maxima for **3,5-dinitrophenol** are solvent-dependent.

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Table 4: UV-Vis Data for **3,5-Dinitrophenol**

Solvent	λmax (nm)
Methanol	~350, ~430 (shoulder)
Water	~358

Note: The exact λmax values and the appearance of shoulders can be influenced by solvent polarity and pH. The data in methanol is indicative of the general absorption profile.[4]

Interpretation of the UV-Vis Spectrum

The UV-Vis spectrum of **3,5-dinitrophenol** is characterized by absorption bands in the UV and visible regions, arising from π → π* and n → π* electronic transitions.

- π → π* Transitions: The benzene ring and the nitro groups constitute a conjugated system. The π → π* transitions in this extended chromophore are responsible for the strong absorption bands observed. The electron-withdrawing nitro groups cause a bathochromic (red) shift of these absorptions compared to unsubstituted benzene.

- n → π* Transitions: The non-bonding electrons on the oxygen atoms of the hydroxyl and nitro groups can also be excited to anti-bonding π* orbitals. These n → π* transitions are typically weaker and can sometimes be observed as shoulders on the more intense π → π* bands.

- Solvent and pH Effects: The position of the λmax can be affected by the polarity of the solvent. Furthermore, in aqueous solutions, the pH will influence the ionization state of the phenolic hydroxyl group. Deprotonation to form the phenoxide ion extends the conjugation and results in a significant bathochromic shift, often leading to a visible color change.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and structural confirmation of **3,5-dinitrophenol**. The characteristic signals in the ^{1}H and ^{13}C NMR spectra confirm the substitution pattern and symmetry of the molecule. The prominent absorption bands in the FT-IR spectrum clearly indicate the presence of the phenolic

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hydroxyl and nitro functional groups. The UV-Vis spectrum reveals the electronic transitions within the conjugated system. By understanding and correctly interpreting this suite of spectroscopic data, researchers and scientists can confidently characterize **3,5-dinitrophenol** in their applications.

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